

Vimirogant scientific background

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Vimirogant at a Glance

Aspect	Details
Alternative Names	AGN-242428; VTP-43742 [1] [2]
Drug Type	Small molecule; New Molecular Entity [1] [2]
Originator/Developer	Vitae Pharmaceuticals (later AbbVie/Allergan) [1] [2]
Mechanism of Action	RORyt inverse agonist [3] [2]. Selectively inhibits the Retinoic Acid Receptor-Related Orphan Receptor Gamma T (RORyt), a key master transcription factor for the differentiation and function of Th17 cells [3].
Primary Biological Effect	Inhibits Th17 cell differentiation and secretion of IL-17A (a pivotal cytokine in autoimmune inflammation), without affecting Th1, Th2, or Treg cell pathways [3].

| **Key Quantitative Data (In Vitro)** | - **Ki (binding affinity) for RORyt:** 3.5 nM [3]

- **IC₅₀ for RORyt:** 17 nM [3]
- **Selectivity:** >1000-fold selective for RORyt over related receptors ROR α and ROR β [3]
- **IC₅₀ in hPBMCs:** 18 nM (IL-17A secretion) [3] | | **Highest Development Phase | Phase II** (for Dry Eye Syndromes and Plaque Psoriasis), now **Discontinued** for autoimmune disorders, multiple sclerosis, and plaque psoriasis [1] [2]. |

Mechanism of Action & Signaling Pathway

Vimirogant's mechanism is to target the root of Th17 cell-driven inflammation. The diagram below illustrates the signaling pathway and the drug's specific site of action.

Vimirogant acts as a RORyt inverse agonist, inhibiting the Th17/IL-17 pathway upstream.

Key Experimental Data & Protocols

The potency and selectivity of **Vimirogant** were characterized through standard biochemical and cellular assays.

In Vitro Profiling

The data in the table below were primarily generated from experiments using the free form of **Vimirogant**. Note that the hydrochloride (HCl) salt form was developed to improve the stability of the compound while retaining the same biological activity [3] [4].

Assay / Model	Key Measurement	Result (IC ₅₀ / Ki)	Experimental Context / Protocol
Biochemical Assay	RORyt Binding Affinity	Ki = 3.5 nM [3]	Measurement of direct binding to the RORyt protein.
Biochemical Assay	RORyt Functional Inhibition	IC ₅₀ = 17 nM [3]	Assay measuring the inhibition of RORyt transcriptional activity.
Cellular Assay (Mouse)	Inhibition of Th17 Differentiation	IC ₅₀ = 57 nM [3]	Protocol: Mouse splenocytes were stimulated under Th17-polarizing conditions in the presence of Vimirogant. IL-17A secretion was measured to assess inhibition of Th17 cell differentiation [3].

Assay / Model	Key Measurement	Result (IC ₅₀ / Ki)	Experimental Context / Protocol
Cellular Assay (Human)	Inhibition of IL-17A Secretion	IC ₅₀ = 18 nM [3]	Protocol: Activated human peripheral blood mononuclear cells (hPBMCs) were treated with Vimirogant, and IL-17A levels in the supernatant were quantified [3].
Cellular Assay (Human)	Inhibition in Whole Blood	IC ₅₀ = 192 nM [3]	Protocol: The same IL-17A secretion assay was conducted in a more physiologically relevant human whole blood model, which typically results in a higher IC ₅₀ due to protein binding [3].

In Vivo Evidence

The most referenced in vivo model for **Vimirogant** is the experimental autoimmune encephalomyelitis (EAE) mouse model, which is a standard model for multiple sclerosis [3].

- **Protocol:** Mice immunized with MOG₃₅₋₅₅/CFA to induce EAE were treated orally with **Vimirogant**.
- **Outcome:** The treatment significantly suppressed clinical symptoms, demyelination, and the mRNA expression of multiple inflammatory markers in the spinal cord [3].

Clinical Development Status

Despite promising preclinical data, the clinical development of **Vimirogant** for its primary indications has stopped.

- **Discontinued Indications:** The drug's development for **plaque psoriasis, other psoriasis, multiple sclerosis, and general autoimmune disorders** has been officially discontinued [1] [2].
- **Completed Trials:** A Phase II trial for **Dry Eye Syndromes** (NCT04030962) was completed in March 2022 [1]. There is no public information indicating further development in this or other areas.

Research-Use Only Information

Vimirogant and its hydrochloride salt are currently available from several chemical suppliers (e.g., MedChemExpress, AbMole) "**For research use only**" and not for human consumption [3] [4]. Researchers can acquire it for in vitro or in vivo non-clinical studies.

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References

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